

(-)-Bromocyclen (CAS 1715-40-8): A Technical Guide for Researchers

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Compound of Interest

Compound Name: (-)-Bromocyclen

Cat. No.: B15341675

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-Bromocyclen, a chlorinated cyclodiene insecticide, is a potent non-competitive antagonist of the γ -aminobutyric acid (GABA) type A receptor. This technical guide provides a comprehensive overview of its chemical and physical properties, mechanism of action, synthesis, and analytical methodologies. While primarily utilized as a pesticide, its specific interaction with the GABA-A receptor makes it a valuable tool for neuropharmacological research. This document synthesizes available data to serve as a resource for scientists interested in its application as a chemical probe for studying GABAergic neurotransmission and for professionals in drug development exploring receptor-channel interactions.

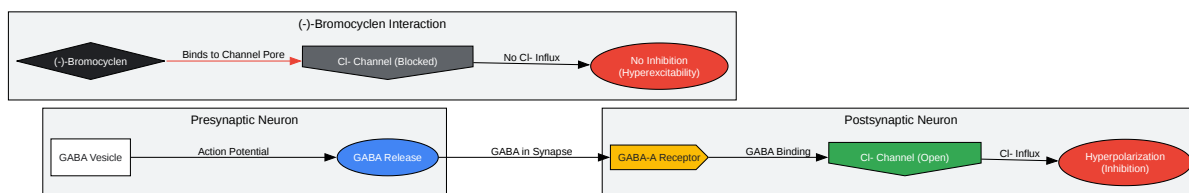
Chemical and Physical Properties

(-)-Bromocyclen is a solid organochlorine compound with a complex bicyclic structure.^{[1][2]} Its physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	1715-40-8	[1]
Molecular Formula	C ₈ H ₅ BrCl ₆	[1]
Molecular Weight	393.75 g/mol	[1]
IUPAC Name	5-(bromomethyl)-1,2,3,4,7,7-hexachlorobicyclo[2.2.1]hept-2-ene	[1]
Synonyms	Bromociclen, Alugan, Bromodan	[3]
Boiling Point	372.8 °C at 760 mmHg	
Density	1.95 g/cm ³	
LogP	5.90	[3]
Solubility	Soluble in organic solvents such as isooctane and ethyl acetate.[4][5] May also be soluble in DMSO.[6]	-
Stability	Stable under recommended storage conditions.[7]	-

Mechanism of Action: GABA-A Receptor Antagonism

The primary pharmacological target of **(-)-Bromocyclen** is the GABA-A receptor, a ligand-gated ion channel that mediates the majority of fast inhibitory neurotransmission in the central nervous system. As a member of the cyclodiene insecticide family, **(-)-Bromocyclen** acts as a non-competitive antagonist of the GABA-A receptor.[8] It binds to a site within the chloride ion channel pore, distinct from the GABA binding site, thereby physically blocking the influx of chloride ions. This inhibition of the chloride current prevents the hyperpolarization of the neuronal membrane that would normally occur upon GABA binding, leading to hyperexcitability of the nervous system and, in insects, toxicity.



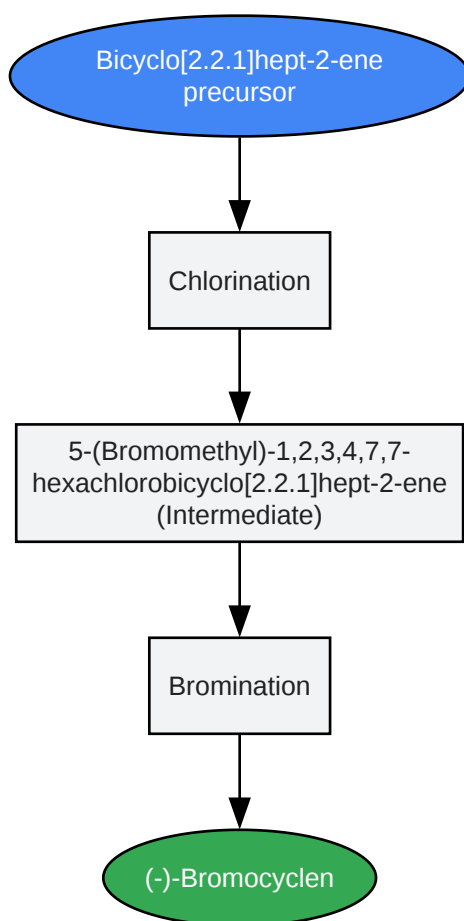
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Figure 1: Signaling pathway of GABA-A receptor and its inhibition by (-)-Bromocyclen.

Synthesis

The synthesis of (-)-Bromocyclen involves the halogenation of a bicyclo[2.2.1]hept-2-ene precursor.[9] While a detailed, step-by-step protocol is not readily available in the public domain, the general synthetic strategy can be outlined as follows:

- **Chlorination:** The initial step involves the exhaustive chlorination of a bicyclo[2.2.1]hept-2-ene derivative to introduce the six chlorine atoms onto the bicyclic core.
- **Bromination:** Subsequent to chlorination, a bromomethyl group is introduced at the 5-position of the hexachlorinated norbornene structure. This is typically achieved through a free-radical bromination reaction.



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Figure 2: General synthetic workflow for **(-)-Bromocyclen**.

Experimental Protocols

Analysis in Biological Samples (Fish Tissue)

The following protocol is a summary of a method developed for the enantioselective determination of bromocyclen in fish tissue.

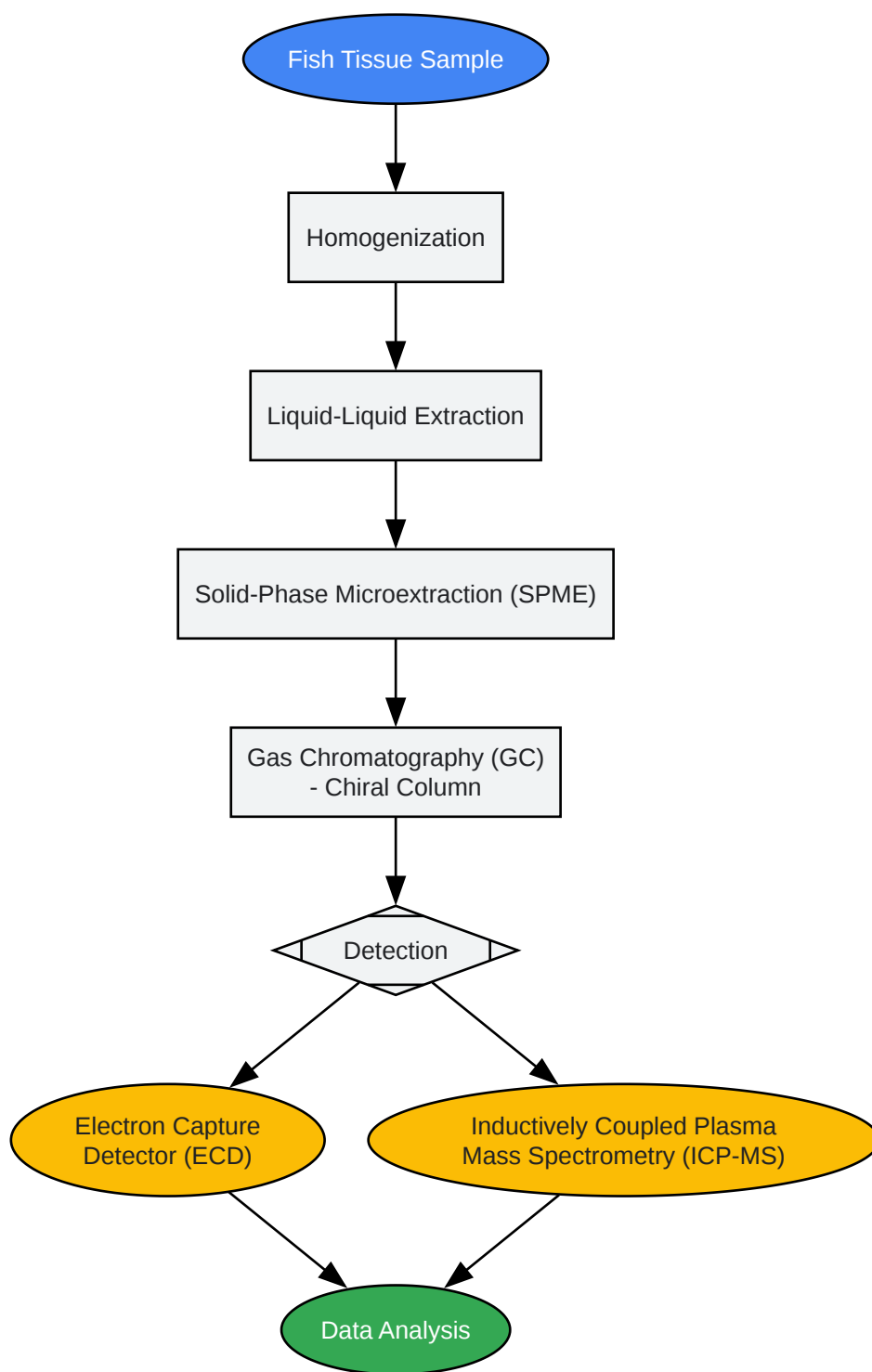
4.1.1. Sample Preparation: Solid-Phase Microextraction (SPME)

- Homogenize fish tissue samples.
- Perform a liquid-liquid extraction of the homogenate using an appropriate organic solvent (e.g., a mixture of cyclohexane and ethyl acetate).

- Dry the organic extract over anhydrous sodium sulfate.
- Concentrate the extract.
- Expose a SPME fiber (e.g., polydimethylsiloxane-divinylbenzene) to the headspace of the heated extract to adsorb the analytes.

4.1.2. Instrumental Analysis: Gas Chromatography (GC)

- GC System: A gas chromatograph equipped with either an Electron Capture Detector (ECD) or an Inductively Coupled Plasma Mass Spectrometer (ICP-MS).
- Chiral Column: A commercial chiral capillary column (e.g., CP-Chirasil-Dex CB) is used for the enantiomeric separation.
- Temperature Program:
 - Initial temperature: 50°C, hold for 1 minute.
 - Ramp 1: Increase to 140°C at a rate of 40°C/min.
 - Ramp 2: Increase to 155°C at a rate of 0.2°C/min.
- Injector: Splitless injection at an appropriate temperature.
- Carrier Gas: Helium.



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Figure 3: Experimental workflow for the analysis of **(-)-Bromocyclen** in biological samples.

Toxicological Data

The acute oral toxicity of Bromocyclen has been determined in rats.

Parameter	Species	Route	Value	Reference(s)
LD ₅₀	Rat	Oral	12,500 mg/kg	[10]

It is important to note that while the acute oral toxicity in rats is low, as an organochlorine pesticide, concerns regarding its environmental persistence and potential for bioaccumulation exist.[8]

Applications in Research

Given its specific mechanism of action as a non-competitive antagonist of the GABA-A receptor chloride channel, **(-)-Bromocyclen** can be a useful research tool in several areas:

- **Neuropharmacology:** To study the structure and function of the GABA-A receptor ion channel.
- **Toxicology:** As a reference compound for studying the neurotoxic effects of cyclodiene insecticides.
- **Drug Discovery:** As a tool compound in screening assays to identify new modulators of the GABA-A receptor.
- **Environmental Science:** As an analytical standard for monitoring the environmental presence of this pesticide.[11]

Conclusion

(-)-Bromocyclen is a well-characterized cyclodiene insecticide with a specific mode of action involving the blockade of the GABA-A receptor chloride channel. While its primary application is in pest control, its defined pharmacological profile makes it a valuable molecule for scientific research, particularly in the fields of neuropharmacology and toxicology. This guide provides a consolidated source of technical information to support its use in a research and development setting.

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